

# Stereochemistry of Hex-2-ene-2,3-diol

## Formation: A Technical Guide

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### Compound of Interest

Compound Name: *Hex-2-ene-2,3-diol*

Cat. No.: *B15370672*

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## Abstract

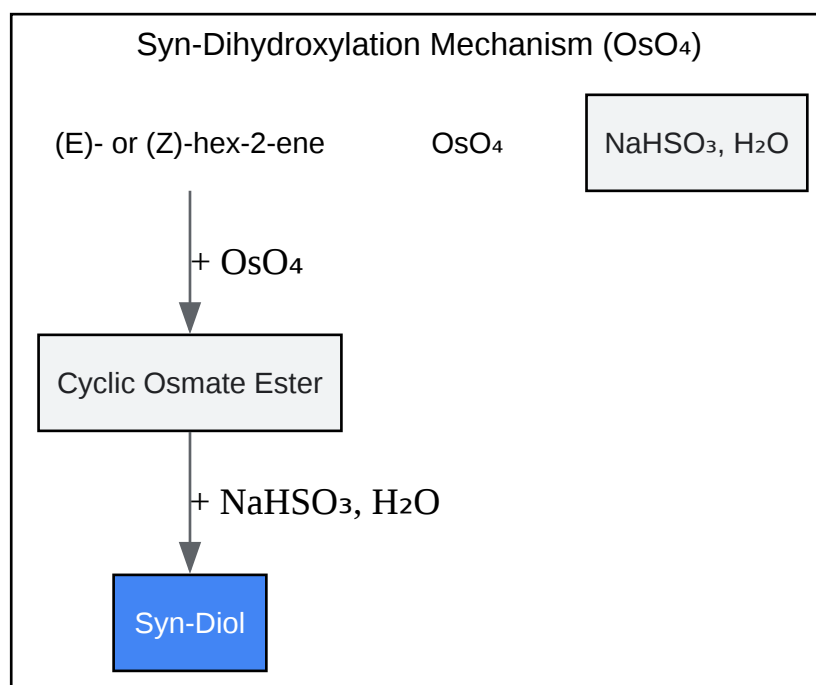
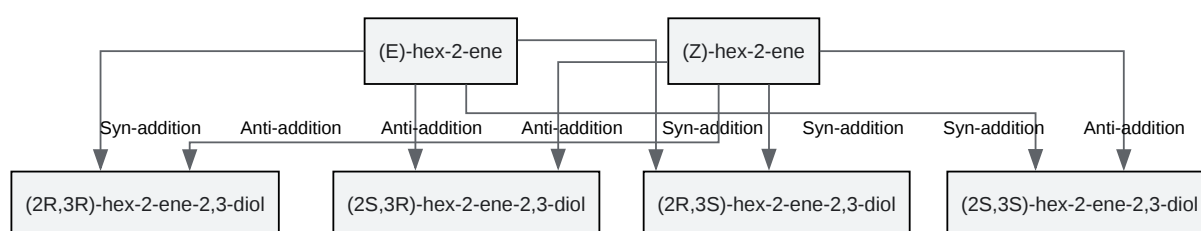
The stereochemical outcome of the dihydroxylation of hex-2-ene is a critical consideration in synthetic chemistry, particularly in the development of pharmaceutical agents where specific stereoisomers can exhibit vastly different biological activities. The formation of **hex-2-ene-2,3-diol** from its corresponding alkene precursor can be directed to yield specific diastereomers and enantiomers through the careful selection of reagents and reaction conditions. This technical guide provides an in-depth analysis of the primary methods for the dihydroxylation of (E)- and (Z)-hex-2-ene, including syn-dihydroxylation, anti-dihydroxylation, and asymmetric dihydroxylation. Detailed experimental protocols, quantitative data from representative reactions, and mechanistic diagrams are presented to offer a comprehensive resource for achieving stereocontrol in this important transformation.

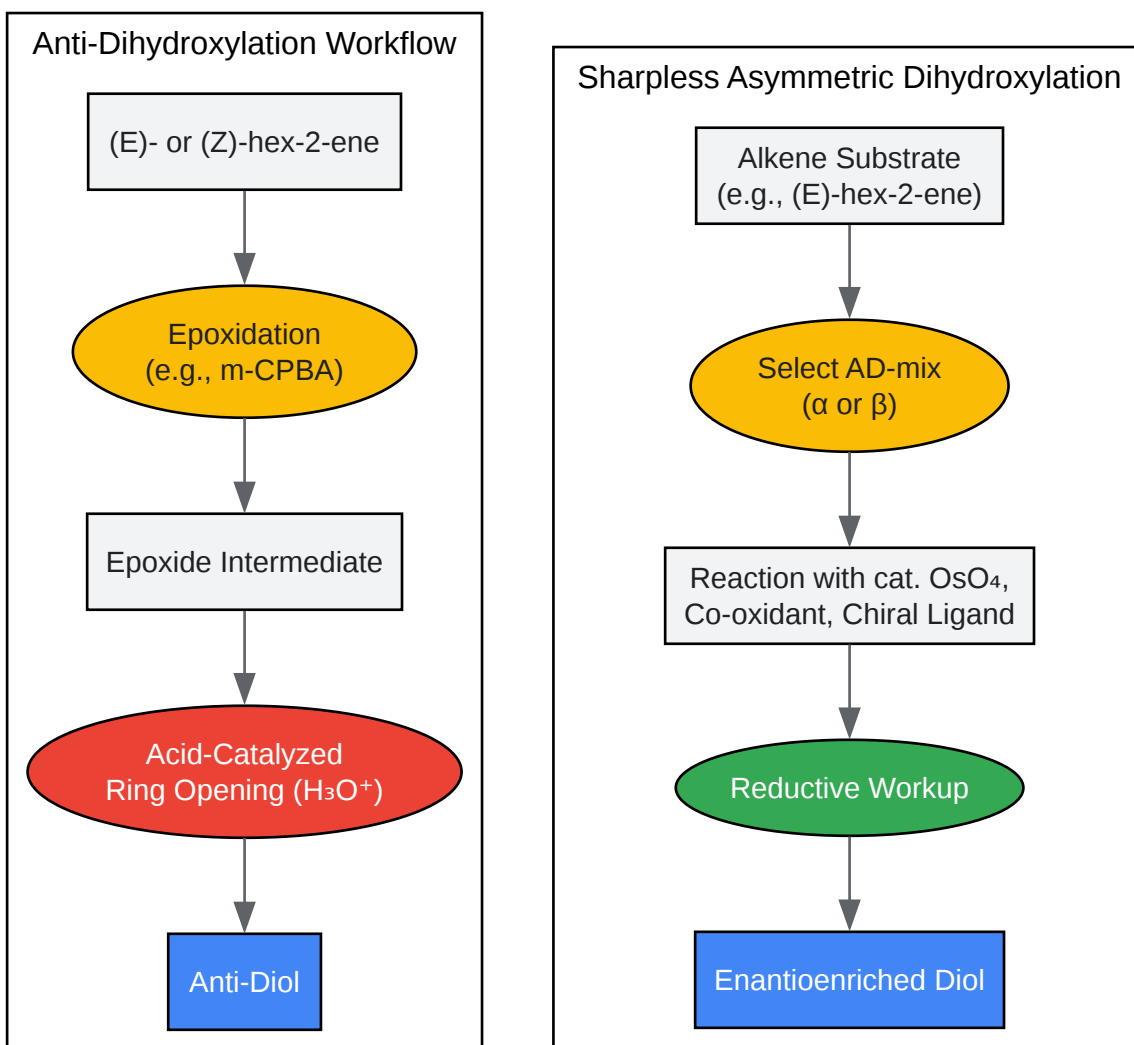
## Introduction: Stereoisomers of Hex-2-ene and Hex-2-ene-2,3-diol

The substrate, hex-2-ene, exists as two geometric isomers: (E)-hex-2-ene (trans) and (Z)-hex-2-ene (cis). The spatial arrangement of the substituents around the carbon-carbon double bond in these starting materials is fundamentally linked to the stereochemistry of the resulting diol.

The product, **hex-2-ene-2,3-diol**, possesses two stereocenters at carbons 2 and 3. Consequently, a total of four stereoisomers are possible: (2R,3S), (2S,3R), (2R,3R), and (2S,3S). These stereoisomers exist as two pairs of enantiomers. The relationship between these isomers and their formation from the different isomers of hex-2-ene is the central focus of this guide.

The following diagram illustrates the logical relationship between the starting materials and the potential stereoisomeric products.





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